Application Note: 5,7-Difluoroquinazolin-4-amine Scaffolds in Cancer Research

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Compound of Interest

Compound Name:	*5,7-Difluoroquinazolin-4-amine*
CAS No.:	*1009034-66-5*
Cat. No.:	*B3198063*

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Executive Summary

The **5,7-difluoroquinazolin-4-amine** scaffold represents a critical structural evolution in the design of tyrosine kinase inhibitors (TKIs), particularly for the Epidermal Growth Factor Receptor (EGFR) family. While first-generation inhibitors like Gefitinib utilize a non-fluorinated or methoxy-substituted quinazoline core, the introduction of fluorine atoms at the 5- and 7-positions offers a distinct medicinal chemistry advantage.

This guide details the application of this scaffold to enhance metabolic stability, modulate pKa, and improve binding kinetics in non-small cell lung cancer (NSCLC) research. It provides a validated workflow for synthesizing the core "warhead," coupling it with diverse anilines, and validating its biological activity.

Key Advantages of the 5,7-Difluoro Substitution[1]

- Metabolic Blockade: Fluorine substitution at the 5- and 7-positions blocks sites prone to oxidative metabolism (CYP450-mediated hydroxylation), significantly extending the compound's half-life (t1/2).

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- Electronic Modulation: The strong electronegativity of fluorine lowers the electron density of the pyrimidine ring, increasing the reactivity of the C4-position for SNAr coupling and potentially strengthening Hydrogen-bonding interactions within the ATP-binding pocket.
- Lipophilicity: Fluorination modulates logP, improving membrane permeability and blood-brain barrier (BBB) penetration, a critical factor for treating brain metastases in NSCLC.

Synthetic Protocol: Construction of the Core Scaffold

The synthesis of the **5,7-difluoroquinazolin-4-amine** core is the foundational step. The following protocol utilizes 2-amino-4,6-difluorobenzoic acid as the starting material to ensure regioselective placement of the fluorine atoms.

Reaction Scheme Visualization

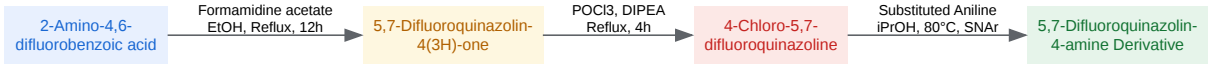

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Figure 1: Synthetic pathway for the generation of **5,7-difluoroquinazolin-4-amine** libraries.

Step-by-Step Protocol

Step 1: Cyclization to 5,7-Difluoroquinazolin-4(3H)-one

Objective: Form the bicyclic quinazoline core.

- Reagents: 2-Amino-4,6-difluorobenzoic acid (10.0 g, 57.8 mmol), Formamidine acetate (9.0 g, 86.7 mmol), Ethanol (100 mL).
- Procedure:
  - Charge a 250 mL round-bottom flask with the starting acid and formamidine acetate in ethanol.

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- Heat the mixture to reflux (approx. 78°C) with magnetic stirring for 12–16 hours. Monitor by LC-MS for the disappearance of the starting material (m/z 174 [M+H]+) and formation of the product (m/z 183 [M+H]+).
- Cool the reaction to room temperature.[1][2] The product typically precipitates as a white/off-white solid.
- Isolation: Filter the solid, wash with cold ethanol (2 x 20 mL) and diethyl ether (2 x 20 mL). Dry under vacuum at 45°C.
- Expected Yield: 8.5–9.5 g (80–90%).

Step 2: Chlorination to 4-Chloro-5,7-difluoroquinazoline

Objective: Activate the C4 position for nucleophilic attack.

- Reagents: 5,7-Difluoroquinazolin-4(3H)-one (5.0 g, 27.5 mmol), Phosphorus oxychloride ($POCl_3$, 25 mL), DIPEA (catalytic, 0.5 mL).
- Procedure:
  - Safety Warning: $POCl_3$ is corrosive and reacts violently with water. Perform in a fume hood.
  - Suspend the quinazolinone in $POCl_3$ in a dry flask under Argon. Add DIPEA.
  - Reflux (105°C) for 3–4 hours. The suspension will clear as the reaction proceeds.
  - Work-up: Concentrate the mixture under reduced pressure to remove excess $POCl_3$.
  - Dissolve the residue in DCM (50 mL) and pour slowly onto crushed ice/$NaHCO_3$ mixture with vigorous stirring.
  - Extract with DCM (3 x 50 mL), dry over anhydrous Na_2SO_4, and concentrate.
  - Storage: The resulting yellow solid is moisture-sensitive. Store under inert gas at 4°C.

Step 3: Library Generation (SNAr Coupling)

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Objective: Synthesize the final bioactive inhibitor.

- Reagents: 4-Chloro-5,7-difluoroquinazoline (1 eq), Substituted Aniline (e.g., 3-chloro-4-fluoroaniline, 1.1 eq), Isopropanol (IPA).
- Procedure:
  - Dissolve the chloro-quinazoline in IPA (10 mL/g).
  - Add the aniline.[3][4][5][6]
  - Heat to 80°C for 2–4 hours. The product often precipitates as the hydrochloride salt.
  - Isolation: Filter the precipitate, wash with IPA and hexane.
  - Free Base Conversion (Optional): Partition between EtOAc and saturated NaHCO3 if the free base is required for assays.

Biological Evaluation: EGFR Kinase Inhibition[6][8][9][10][11]

Once synthesized, the efficacy of the **5,7-difluoroquinazolin-4-amine** derivative must be quantified. The following protocol uses a luminescent ADP-detection assay to measure kinase activity.

Mechanism of Action (EGFR Pathway)

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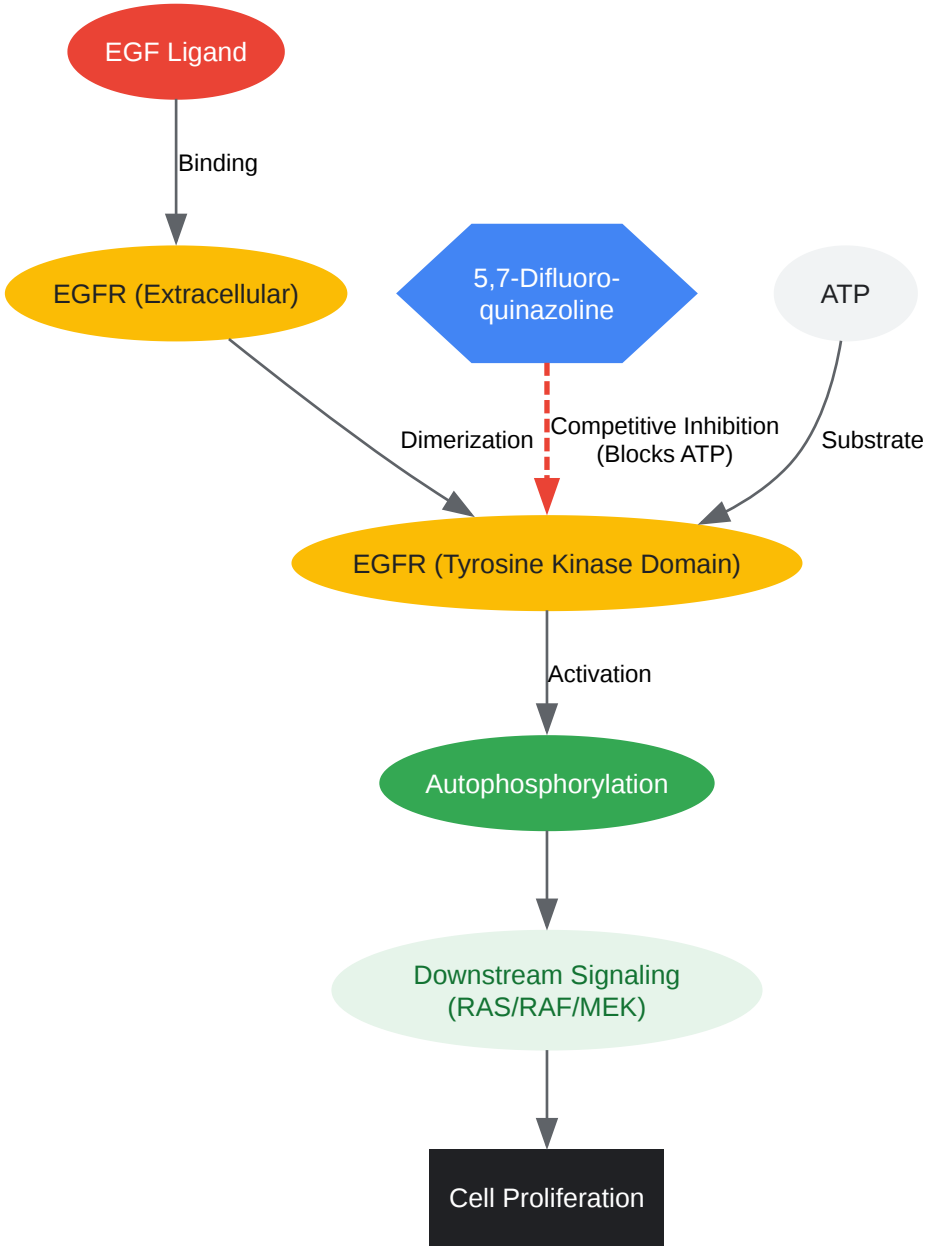

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Figure 2: Mechanism of action. The inhibitor competes with ATP for the binding pocket of the EGFR kinase domain.

In Vitro Kinase Assay Protocol

Assay Type: ADP-Glo™ (Promega) or Z'-LYTE™ (Thermo Fisher).

- Preparation: Prepare 3x stocks of:

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- Enzyme (EGFR WT, L858R, or T790M mutants).
- Substrate (Poly Glu:Tyr 4:1) + ATP (at Km concentration).
- Test Compound (5,7-Difluoro derivative) in DMSO (Serial dilutions).

- Reaction:
  - Add 2 µL of Inhibitor to a 384-well white plate.
  - Add 2 µL of EGFR Enzyme. Incubate 10 min at RT.
  - Add 2 µL of Substrate/ATP mix to initiate reaction.
  - Incubate for 60 min at RT.
- Detection:
  - Add 6 µL ADP-Glo™ Reagent (terminates reaction, depletes remaining ATP). Incubate 40 min.
  - Add 12 µL Kinase Detection Reagent (converts ADP to ATP -> Luciferase light). Incubate 30 min.
- Analysis: Measure luminescence. Calculate IC50 using a 4-parameter logistic fit.

Target Criteria for Lead Candidates:

- EGFR (WT) IC50: < 20 nM[7]
- Selectivity: > 50-fold against IGF-1R and IR.

Troubleshooting & Optimization

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Issue	Probable Cause	Solution
Low Yield in Step 1	Incomplete cyclization	Ensure Formamidine acetate is fresh; increase reaction time or switch solvent to 2-methoxyethanol (higher BP).
Incomplete Chlorination	Wet reagents	POCl3 degrades with moisture. Use a fresh bottle and dry glassware strictly.
Poor Solubility in Assay	Aggregation	Do not exceed 1% DMSO final concentration. Use intermediate dilutions in buffer before adding to the plate.
Product is Oily (Step 3)	Impurities	Triturate the oil with diethyl ether or hexane to induce crystallization.

References

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